

3-Cyanobenzenesulfonyl chloride physical properties

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Compound of Interest

Compound Name: 3-Cyanobenzenesulfonyl chloride

Cat. No.: B030356

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An In-depth Technical Guide to the Physical Properties of **3-Cyanobenzenesulfonyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-cyanobenzenesulfonyl chloride**. The information is compiled from various chemical suppliers and databases to ensure a thorough and accurate representation of the compound's characteristics. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development who may utilize this compound in their work.

Core Physical and Chemical Properties

3-Cyanobenzenesulfonyl chloride is a chemical intermediate commonly used in organic synthesis. It is a solid at room temperature, appearing as a white to light yellow crystalline powder.^[1] It is sensitive to moisture and should be stored under an inert atmosphere.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **3-cyanobenzenesulfonyl chloride**. Data has been aggregated from multiple sources to provide a range of observed values.

Property	Value	Source(s)
CAS Number	56542-67-7	[1] [3]
Molecular Formula	C ₇ H ₄ CINO ₂ S	[1] [4]
Molecular Weight	201.62 g/mol	
Melting Point	45-54 °C	[1] [2]
Boiling Point	148 °C	[2]
Density	1.53 ± 0.1 g/cm ³ (Predicted)	[2]
Flash Point	>110 °C (>230 °F)	[2] [5]
Solubility	Soluble in non-polar solvents (e.g., ethers, alkanes, aromatics). [6] Reacts with water.	[6]
Appearance	White to light yellow to dark green powder or crystals.	[1] [2]

Experimental Protocols

While specific experimental protocols for the determination of each physical property are not detailed in the available literature, a general procedure for the synthesis of **3-cyanobenzenesulfonyl chloride** is provided below. This protocol also includes characterization data that confirms the identity of the synthesized compound.

Synthesis of 3-Cyanobenzenesulfonyl Chloride from 3-Aminobenzonitrile[3]

This procedure outlines the synthesis of **3-cyanobenzenesulfonyl chloride** via the diazotization of 3-aminobenzonitrile followed by a Sandmeyer-type reaction.

Materials:

- 3-Aminobenzonitrile

- Concentrated Hydrochloric Acid
- Sodium Nitrite (NaNO₂)
- Water (H₂O)
- Copper(I) Chloride (CuCl)
- Acetic Acid
- Sulfur Dioxide (SO₂)
- tert-Butyl Methyl Ether
- Brine
- Silica Gel (60-120 mesh)
- Ethyl Acetate
- Petroleum Ether

Procedure:

- **Diazotization:**
 - Dissolve 3-aminobenzonitrile (2.5 g, 21 mmol) in a mixture of concentrated hydrochloric acid (20 mL) and water (20 mL).
 - Cool the mixture to 0 °C in an ice bath.
 - Slowly add a solution of sodium nitrite (1.5 g, 22 mmol) in water (5 mL) dropwise to the cooled mixture.
 - Stir the reaction mixture at 0 °C for 10 minutes to ensure the complete formation of the diazonium salt.
- **Sulfonylation:**

- In a separate flask, add copper(I) chloride (0.2 g) to a solution of acetic acid (25 mL) that has been pre-saturated with sulfur dioxide.
- Stir this solution at 0 °C for 10 minutes.
- Slowly add the sulfur dioxide/copper(I) chloride solution dropwise to the previously prepared diazonium salt solution, maintaining the temperature at 0 °C.
- Stir the reaction mixture for 1 hour at 0 °C.
- Work-up and Purification:
 - After the reaction is complete, pour the mixture into ice water.
 - Extract the product with tert-butyl methyl ether.
 - Combine the organic layers and wash sequentially with water and brine.
 - Purify the crude product by column chromatography on silica gel (60-120 mesh) using 5% ethyl acetate in petroleum ether as the eluent.
 - The final product, **3-cyanobenzenesulfonyl chloride**, is obtained as an off-white solid (1.9 g, 45% yield).

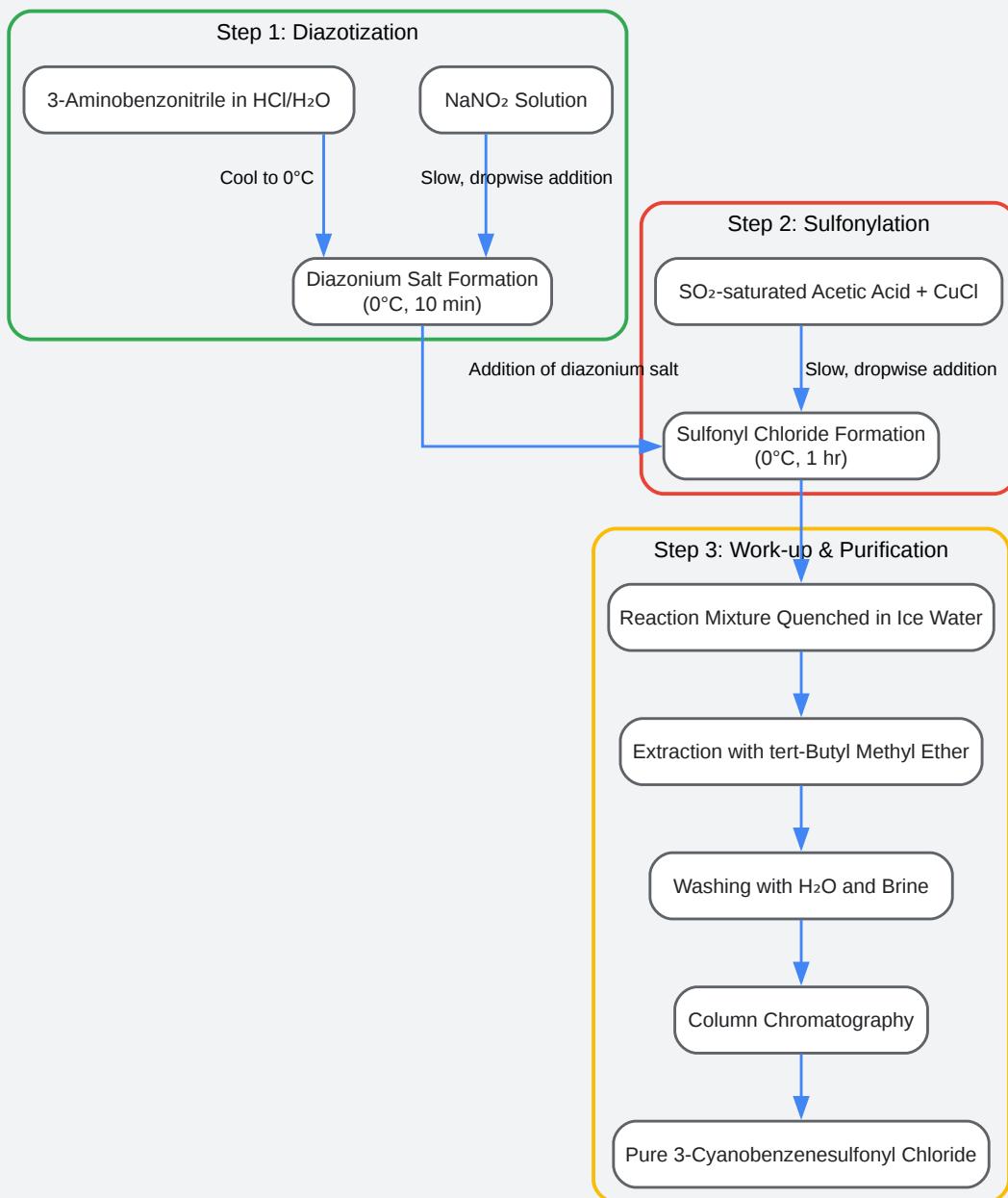
Characterization:

- ^1H NMR (300 MHz, CDCl_3): δ 8.35 (t, $J=1.5$ Hz, 1H), 8.31-8.27 (m, 1H), 8.06-8.02 (m, 1H), 7.82 (t, $J=7.9$ Hz, 1H).[\[2\]](#)

Visualizations

The following diagram illustrates the workflow for the synthesis of **3-cyanobenzenesulfonyl chloride**.

Synthesis Workflow of 3-Cyanobenzenesulfonyl Chloride

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Caption: A flowchart illustrating the key stages in the synthesis of **3-cyanobenzenesulfonyl chloride**.

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